

Proper Disposal of 5-Bromobenzofuran: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromobenzofuran

Cat. No.: B130475

[Get Quote](#)

For immediate reference, **5-Bromobenzofuran** should be treated as hazardous waste. It is harmful if swallowed, causes skin and serious eye irritation, may cause respiratory irritation, and is suspected of causing cancer.[1][2] Under no circumstances should it be disposed of down the drain or in regular trash. This guide provides detailed procedures for the safe handling and disposal of **5-Bromobenzofuran** in a research environment, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Key Safety and Handling Precautions

Before beginning any procedure involving **5-Bromobenzofuran**, ensure that you are in a well-ventilated area, preferably within a chemical fume hood. Always wear appropriate Personal Protective Equipment (PPE), including:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Body Protection: A lab coat.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of aerosolization, a NIOSH-approved respirator is necessary.[3]

Ensure that an eyewash station and safety shower are readily accessible.[4]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **5-Bromobenzofuran**.

Property	Value
CAS Number	23145-07-5[1]
Molecular Formula	C ₈ H ₅ BrO[1]
Molecular Weight	197.03 g/mol [1][5]
Appearance	Colorless to pale yellow liquid[2]
Density	1.573 g/mL at 25 °C[1]
Boiling Point	~233.8 °C at 760 mmHg
Flash Point	95.2 °C
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and ether.
Refractive Index	n _{20/D} 1.605[1]

Disposal Protocol: A Step-by-Step Guide

The standard and recommended procedure for the disposal of **5-Bromobenzofuran** is through a licensed hazardous waste management company. On-site chemical neutralization is not advised for routine laboratory waste due to the potential for hazardous reactions and the need for specialized equipment and expertise. The primary method of disposal for halogenated organic compounds is high-temperature incineration.[6]

The following protocol outlines the necessary steps for the safe segregation and packaging of **5-Bromobenzofuran** waste for professional disposal.

Materials Required:

- Designated hazardous waste container for halogenated organic liquids.

- Hazardous waste labels.
- Appropriate PPE (as listed above).
- Fume hood.

Procedure:

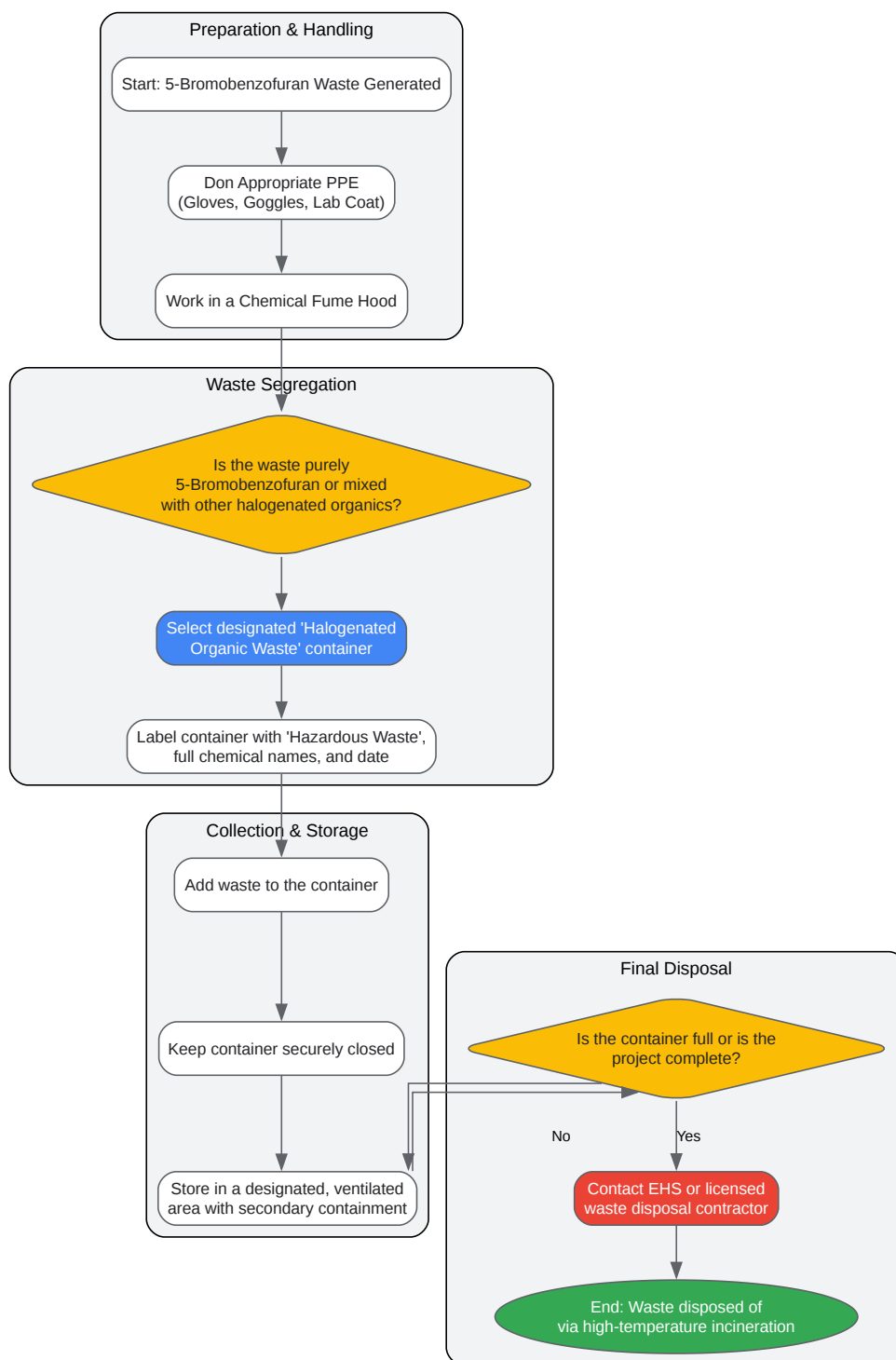
- Waste Segregation:
 - Identify a dedicated waste container specifically for halogenated organic waste. Do not mix **5-Bromobenzofuran** with non-halogenated organic solvents, aqueous waste, or solid waste.
 - This segregation is crucial as halogenated compounds require specific incineration conditions to prevent the formation of toxic byproducts.
- Container Labeling:
 - Before adding any waste, affix a hazardous waste label to the container.
 - The label must include:
 - The words "Hazardous Waste".
 - The full chemical name: "**5-Bromobenzofuran**". Do not use abbreviations.
 - An accurate list of all components and their approximate concentrations if it is a mixed waste stream.
 - The date the first waste was added.
 - The name of the principal investigator or laboratory manager.
- Waste Collection:
 - All transfers of **5-Bromobenzofuran** waste into the container must be performed inside a chemical fume hood.

- Keep the waste container securely closed when not in use.
- Store the waste container in a designated, well-ventilated, and secondary containment area away from incompatible materials such as strong oxidizing agents, strong bases, amines, and reducing agents.^[4]
- Disposal of Empty Containers:
 - The original container of **5-Bromobenzofuran** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).^[7]
 - The rinsate from this cleaning process is also considered hazardous waste and must be collected in the designated halogenated organic waste container.^[7]
 - After triple-rinsing and allowing the container to dry completely, deface the label and dispose of it according to your institution's guidelines for chemically contaminated glassware or plastic.
- Arranging for Disposal:
 - Once the waste container is full or the project is complete, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Follow your institution's specific procedures for requesting a waste pickup, which may involve an online form or a physical tag.^[7]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **5-Bromobenzofuran**.

Disposal Workflow for 5-Bromobenzofuran

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Bromobenzofuran 97 23145-07-5 [sigmaaldrich.com]
- 2. Benzofuran, 5-bromo- | C₈H₅BrO | CID 90015 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. scbt.com [scbt.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Proper Disposal of 5-Bromobenzofuran: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130475#5-bromobenzofuran-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com